Spectroscopic Characterization of 5-Methoxypyridine-3,4-diamine: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*5-Methoxypyridine-3,4-diamine*
CAS No.:	*127356-27-8*
Cat. No.:	*B145768*

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Abstract

This technical guide provides a comprehensive analysis of the spectroscopic properties of **5-Methoxypyridine-3,4-diamine**, a key heterocyclic amine with significant potential in medicinal chemistry and materials science. In the absence of experimentally acquired spectra in the public domain, this guide leverages predictive methodologies and extensive comparative analysis with analogous structures to offer a detailed interpretation of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. This document is intended for researchers, scientists, and drug development professionals, providing foundational knowledge for the identification, characterization, and quality control of this compound.

Introduction: The Significance of 5-Methoxypyridine-3,4-diamine

5-Methoxypyridine-3,4-diamine belongs to the class of substituted pyridines, which are integral scaffolds in a vast array of pharmaceuticals and functional materials. The presence of vicinal diamino groups and a methoxy substituent on the pyridine ring imparts unique electronic and structural characteristics, making it a valuable building block for the synthesis of novel compounds with diverse biological activities. Accurate spectroscopic characterization is paramount for verifying the identity and purity of **5-Methoxypyridine-3,4-diamine** in any research and development setting. This guide explains the causal relationships behind the predicted spectroscopic features, offering a robust framework for its analysis.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the molecular structure of organic compounds in solution. The predicted ^{1}H and ^{13}C NMR spectra provide a detailed map of the carbon-hydrogen framework of **5-Methoxypyridine-3,4-diamine**.

Experimental Protocol: NMR Data Acquisition

While experimental data is not publicly available, a standard protocol for acquiring NMR spectra for this compound would be as follows:

- Sample Preparation: Dissolve ~5-10 mg of **5-Methoxypyridine-3,4-diamine** in 0.6-0.7 mL of a suitable deuterated solvent (e.g., DMSO-d_6, $CDCl_3$, or Methanol-d_4). The choice of solvent is critical as it can influence the chemical shifts of labile protons (NH_2). DMSO-d_6 is often preferred for aromatic amines as it can slow down proton exchange, allowing for the observation of N-H signals.

- Instrumentation: Utilize a high-resolution NMR spectrometer, typically operating at a proton frequency of 400 MHz or higher, to ensure adequate signal dispersion.

- ^{1}H NMR Acquisition: Acquire a standard one-dimensional ^{1}H NMR spectrum. Key parameters to optimize include the number of scans (typically 16-64 for sufficient signal-to-noise), relaxation delay (D1, e.g., 1-2 seconds), and acquisition time.

- ^{13}C NMR Acquisition: Acquire a proton-decoupled ^{13}C NMR spectrum. Due to the low natural abundance of ^{13}C, a greater number of scans (e.g., 1024 or more) and a longer relaxation delay may be necessary. Techniques like DEPT (Distortionless Enhancement by Polarization Transfer) can be employed to differentiate between CH, CH_2, and CH_3 groups.

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- 2D NMR Experiments: For unambiguous assignments, two-dimensional NMR experiments such as COSY (Correlation Spectroscopy), HSQC (Heteronuclear Single Quantum Coherence), and HMBC (Heteronuclear Multiple Bond Correlation) are invaluable.

Predicted ^{1}H NMR Spectral Analysis

The predicted ^{1}H NMR spectrum of **5-Methoxypyridine-3,4-diamine** is expected to exhibit distinct signals corresponding to the aromatic protons, the methoxy group protons, and the amine protons.

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Proton Assignment	Predicted Chemical Shift (δ, ppm)	Multiplicity	Integration	Rationale
H-2	~7.5	Singlet	1H	This proton is adjacent to the pyridine nitrogen and is expected to be the most deshielded aromatic proton.
H-6	~6.5	Singlet	1H	This proton is ortho to the electron-donating methoxy group and para to an amino group, leading to significant shielding compared to H-2.
-OCH_3	~3.8	Singlet	3H	The chemical shift is typical for a methoxy group attached to an aromatic ring.
3-NH_2	~4.5-5.5	Broad Singlet	2H	The chemical shift of amine protons is highly variable and depends on solvent, concentration, and temperature. They often appear as broad

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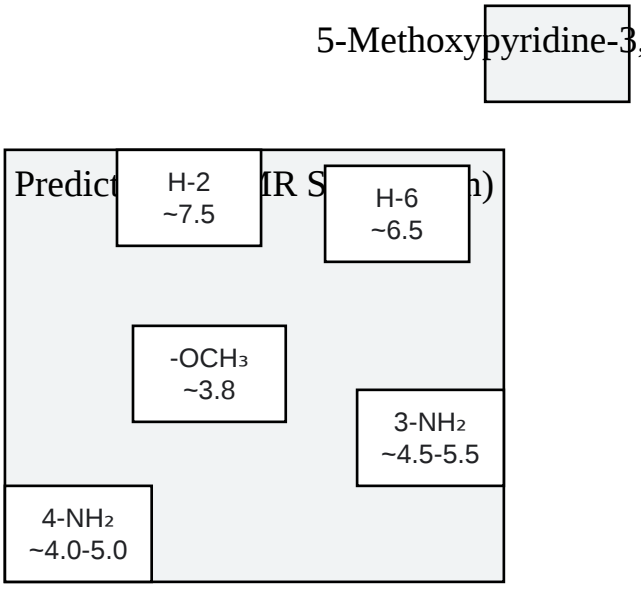
				signals due to quadrupole broadening and chemical exchange.[1][2][3][4]
4-NH_2	~4.0-5.0	Broad Singlet	2H	Similar to the 3-NH_2 protons, this signal is expected to be broad and its position variable.

Diagram: Predicted ^1H NMR Assignments



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Caption: Predicted ^1H NMR chemical shifts for **5-Methoxypyridine-3,4-diamine**.

Predicted ^{13}C NMR Spectral Analysis

The predicted proton-decoupled ^{13}C NMR spectrum will show six distinct signals, one for each unique carbon atom in the molecule.

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Carbon Assignment	Predicted Chemical Shift (δ, ppm)	Rationale
C-5	~155	This carbon is attached to the highly electronegative oxygen of the methoxy group, causing a significant downfield shift.
C-2	~140	This carbon is adjacent to the pyridine nitrogen and is deshielded.
C-4	~135	This carbon is bonded to an amino group and is part of the aromatic ring.
C-3	~125	This carbon is also bonded to an amino group. The two amino-substituted carbons will have distinct chemical shifts due to the overall substitution pattern.
C-6	~105	This carbon is ortho to the electron-donating methoxy group and meta to the amino groups, resulting in an upfield shift (shielding).
-OCH_3	~55	This is a typical chemical shift for a methoxy carbon attached to an aromatic system.[5]

Infrared (IR) Spectroscopy

IR spectroscopy is a valuable technique for identifying the functional groups present in a molecule. The IR spectrum of **5-Methoxypyridine-3,4-diamine** will be characterized by absorptions corresponding to N-H, C-H, C=N, C=C, and C-O bonds.

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Experimental Protocol: IR Data Acquisition

- Sample Preparation: For a solid sample, the spectrum can be obtained using an Attenuated Total Reflectance (ATR) accessory, which requires minimal sample preparation. Alternatively, a KBr pellet can be prepared by grinding a small amount of the sample with dry potassium bromide and pressing it into a transparent disk.
- Instrumentation: A Fourier Transform Infrared (FTIR) spectrometer is used to acquire the spectrum.
- Data Acquisition: A background spectrum of the empty sample compartment (or the KBr pellet) is first recorded. Then, the sample spectrum is recorded, typically in the range of 4000-400 cm^{-1}. The final spectrum is presented as percent transmittance versus wavenumber.

Predicted IR Spectral Analysis

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Vibrational Mode	Predicted Wavenumber (cm^{-1})	Intensity	Rationale
N-H Stretch (asymmetric & symmetric)	3400-3200	Medium-Strong	Primary amines typically show two bands in this region due to asymmetric and symmetric stretching of the N-H bonds.[3][4] These bands are often broad.
C-H Stretch (aromatic)	3100-3000	Medium-Weak	Characteristic stretching vibrations for C-H bonds on the pyridine ring.
C-H Stretch (aliphatic, $-OCH_3$)	2950-2850	Medium-Weak	Symmetric and asymmetric stretching of the C-H bonds in the methoxy group. A band around 2850-2800 cm^{-1} can be diagnostic for a methoxy group.[6]
C=N and C=C Stretch (aromatic ring)	1600-1450	Strong	These absorptions are characteristic of the pyridine ring vibrations.
N-H Bend (scissoring)	1650-1580	Medium-Strong	This bending vibration is characteristic of primary amines.[3]
C-O Stretch (aryl ether)	1275-1200 (asymmetric) & 1075-1020 (symmetric)	Strong	Strong absorptions due to the asymmetric and symmetric

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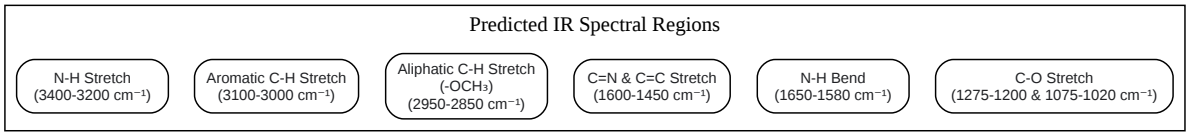
	stretching of the aryl-O-CH_3 bond.

Diagram: Key IR Absorptions



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Caption: Predicted key functional group regions in the IR spectrum.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a compound, which is crucial for confirming its identity and elucidating its structure.

Experimental Protocol: MS Data Acquisition

- Sample Introduction: The sample can be introduced into the mass spectrometer via direct infusion or after separation by Gas Chromatography (GC-MS) or Liquid Chromatography (LC-MS). The choice of method depends on the volatility and thermal stability of the compound.
- Ionization: Electron Ionization (EI) is a common technique for volatile compounds and provides detailed fragmentation patterns. For less volatile or thermally labile compounds, soft ionization techniques like Electrospray Ionization (ESI) or Matrix-Assisted Laser Desorption/Ionization (MALDI) are preferred.
- Mass Analysis: The ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole, time-of-flight).

Predicted Mass Spectrum Analysis (Electron Ionization)

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- Molecular Ion (M^+): The molecular weight of **5-Methoxypyridine-3,4-diamine** ($C_6H_9N_3O$) is 139.15 g/mol . The molecular ion peak is expected at m/z = 139. According to the Nitrogen Rule, a molecule with an odd number of nitrogen atoms will have an odd nominal molecular weight, which is consistent with the structure.

- Key Fragmentation Pathways:

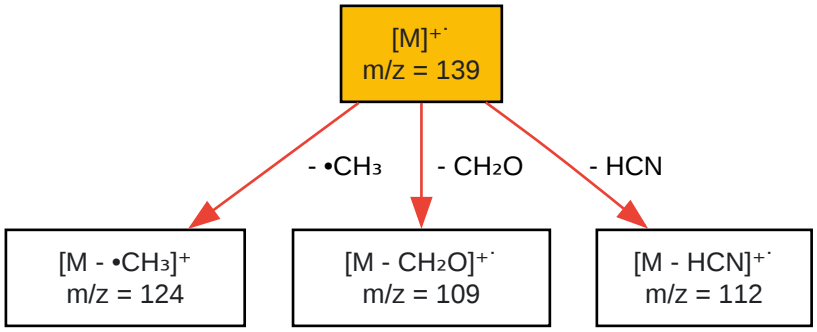
  - Loss of a methyl radical ($\bullet CH_3$): A common fragmentation for methoxy-substituted aromatics is the loss of a methyl radical from the methoxy group, leading to a fragment at m/z = 124.

  - Loss of formaldehyde (CH_2O): Another characteristic fragmentation of methoxy aromatics is the loss of formaldehyde, resulting in a fragment at m/z = 109.

  - Loss of HCN: Pyridine rings often undergo fragmentation by losing hydrogen cyanide, which would lead to a fragment at m/z = 112.[7]

  - α-Cleavage: Cleavage of the bond alpha to the amino groups can also occur.

Diagram: Predicted MS Fragmentation



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Caption: Predicted major fragmentation pathways for **5-Methoxypyridine-3,4-diamine**.

Conclusion

This in-depth technical guide provides a comprehensive, albeit predictive, spectroscopic characterization of **5-Methoxypyridine-3,4-diamine**. The analysis of the predicted ^1H NMR,

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^{13}C NMR, IR, and MS spectra is grounded in the fundamental principles of spectroscopy and supported by data from analogous structures. This guide serves as a valuable resource for scientists and researchers, enabling them to anticipate the spectroscopic features of this important molecule, aiding in its synthesis, purification, and application in various fields of chemical research. It is important to re-emphasize that the presented data is predictive and should be confirmed by experimental analysis when the pure compound is available.

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